

Technical Guide: L-Thyronine-13C6 Stable Isotopes

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Compound of Interest

Compound Name: *L-Thyronine-13C6*

Cat. No.: *B1160030*

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Identity, Safety, and LC-MS/MS Application Protocols Executive Summary & Nomenclature Scope

In the domain of endocrinology and bioanalysis, the term "**L-Thyronine-13C6**" strictly refers to the stable isotope-labeled form of the non-iodinated thyronine core (T0). However, in commercial and laboratory vernacular, this term is frequently used as a shorthand or category header for the biologically active iodinated derivatives, specifically Liothyronine-13C6 (T3) and Levothyroxine-13C6 (T4).

This guide addresses the **L-Thyronine-13C6** class of internal standards, with a primary focus on Liothyronine-13C6 (T3) due to its high biological potency and critical safety requirements. These compounds are essential tools for normalizing matrix effects and recovery losses in LC-MS/MS quantification of thyroid hormones.

Key Distinction:

- L-Thyronine (T0): The non-iodinated core skeleton (O-(4-hydroxyphenyl)-L-tyrosine).
- Liothyronine (T3): 3,3',5-Triiodo-L-thyronine (Active Hormone).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Levothyroxine (T4): 3,3',5,5'-Tetraiodo-L-thyronine (Prohormone).

Note: Unless specified as T0, "Thyronine-13C6" in this guide refers to the commercially dominant Liothyronine-13C6 (T3) standard.

Chemical & Physical Specifications

The 13C6 label is typically incorporated into the tyrosine ring (inner ring) or the phenolic ring (outer ring). This +6 Da mass shift is sufficient to separate the isotope from the natural M+0 analyte and its naturally occurring isotopes (M+1, M+2) in mass spectrometry.

Table 1: Physicochemical Properties

Property	Liothyronine-13C6 (T3)	Levothyroxine-13C6 (T4)	L-Thyronine-13C6 (T0)
CAS Number	1217843-81-6 (Labeled)	720710-30-5 (Labeled)	N/A (Rare/Custom)
Chemical Formula	C9(13C)6H12I3NO4	C9(13C)6H11I4NO4	C9(13C)6H15NO4
Molecular Weight	656.93 g/mol	782.83 g/mol	279.33 g/mol
Mass Shift	+6.02 Da	+6.02 Da	+6.02 Da
Appearance	Off-white to pale yellow solid	Off-white crystalline solid	White solid
Solubility	DMSO, 4M NH4OH in MeOH	DMSO, 4M NH4OH in MeOH	Acidic/Basic Methanol
pKa	8.4 (Phenolic OH), 2.2 (COOH)	6.7 (Phenolic OH)	~10 (Phenolic OH)
Storage	-20°C, Protect from light	-20°C, Protect from light	-20°C, Hygroscopic

Safety Data Sheet (SDS) Analysis

Critical Warning: While stable isotopes are chemically identical to their non-labeled counterparts, the biological activity of T3 and T4 is potent. Handling these standards requires

strict adherence to safety protocols to prevent inadvertent hormonal effects.

Hazard Identification (GHS Classification)

- Signal Word: DANGER
- Target Organs: Thyroid, Heart, Central Nervous System (CNS).

Hazard Statements:

- H370/H372: Causes damage to organs (Thyroid, Heart) through prolonged or repeated exposure.
- H301 + H311 + H331: Toxic if swallowed, in contact with skin, or if inhaled.
- H361: Suspected of damaging fertility or the unborn child.

Handling & PPE Protocols

- Respiratory: Use a NIOSH-approved N95 or P100 particulate respirator if handling powder. Fume hood is mandatory for stock preparation.
- Dermal: Double nitrile gloves (0.11 mm min thickness). T3 permeates skin; immediate washing is required upon splash contact.
- Engineering Controls: Use a static-dissipative balance enclosure. Thyroid hormones are potent in microgram quantities; prevent aerosolization.

Emergency Response

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Immediate medical attention is required due to potential thyrotoxic crisis risk (tachycardia, arrhythmia).
- Skin Contact: Wash with polyethylene glycol 400 (if available) or copious soap and water.

Technical Application: LC-MS/MS Workflow

The utility of **L-Thyronine-13C6** (T3/T4) lies in its ability to correct for ionization suppression in electrospray ionization (ESI).

Stock Solution Preparation (The "Golden" Protocol)

Thyroid hormones are notoriously insoluble in neutral water and unstable in pure methanol (due to deiodination).

Protocol:

- **Solvent:** Prepare Basic Methanol (MeOH containing 0.1% to 0.5% Ammonium Hydroxide, NH₄OH). The high pH ensures ionization of the phenolic hydroxyl group, vastly improving solubility.
- **Dissolution:** Dissolve 1 mg of **L-Thyronine-13C6** in 1 mL of Basic Methanol to yield a 1 mg/mL stock.
- **Storage:** Aliquot into amber glass vials (silanized preferred to prevent adsorption). Store at -20°C. Stability: 6-12 months.
- **Working Solution:** Dilute stock 1:1000 in 50% MeOH/Water for daily use. Do not store working solutions >24 hours.

Sample Extraction (SLE/SPE)

Direct protein precipitation is often insufficient for low-level thyroid hormone analysis due to phospholipid interference. Supported Liquid Extraction (SLE) or Solid Phase Extraction (SPE) is recommended.

Step-by-Step SLE Protocol:

- **Spike:** Add 20 µL of Internal Standard Working Solution (T3-13C6) to 200 µL serum.
- **Load:** Mix sample with 200 µL 0.1% Formic Acid. Load onto SLE cartridge (e.g., Isolute SLE+).
- **Wait:** Allow to absorb for 5 minutes (Critical for interaction with diatomaceous earth).
- **Elute:** Apply 1 mL Ethyl Acetate/Hexane (50:50). Collect eluate.
- **Dry:** Evaporate under Nitrogen at 40°C.

- Reconstitute: 100 μ L MeOH:Water (50:50).

Mass Spectrometry Transitions

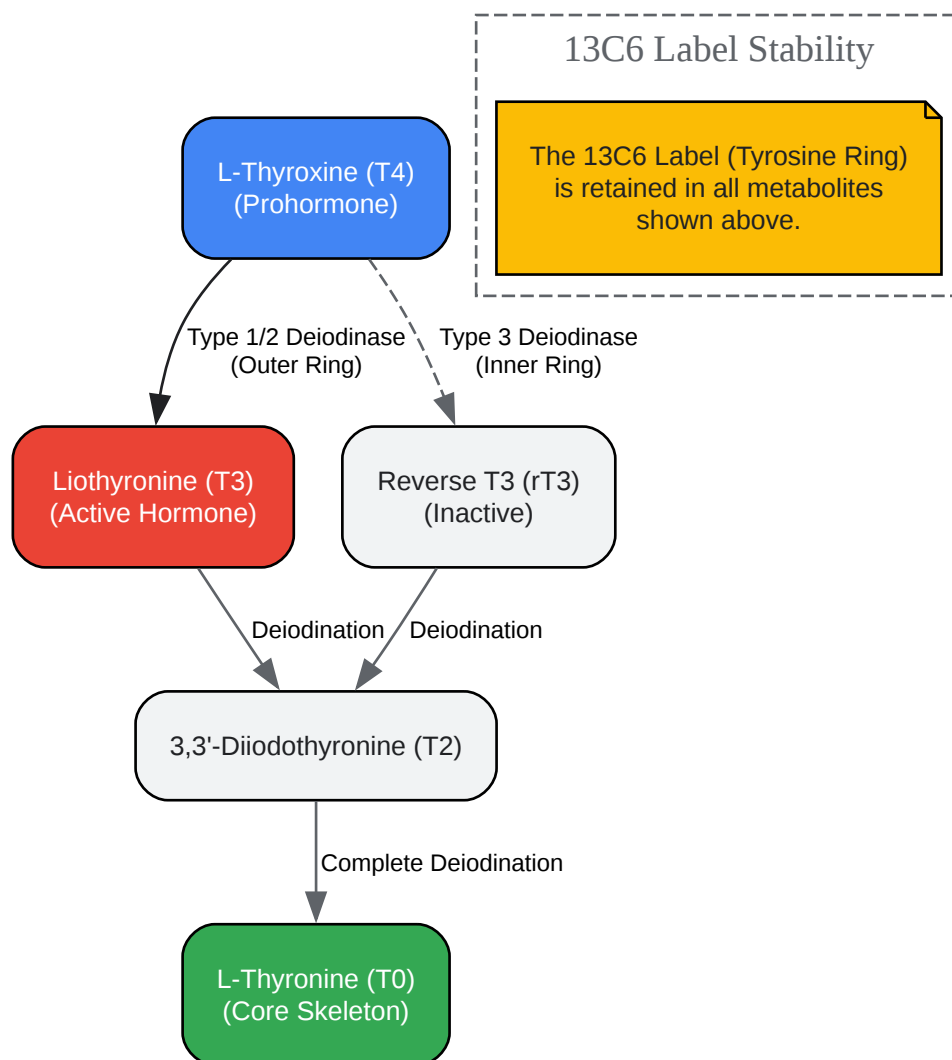
Use Positive ESI (ESI+). The protonated molecule $[M+H]^+$ is the precursor.

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Type
T3 (Unlabeled)	651.9	605.8 (Loss of COOH)	25	Quant
T3 (Unlabeled)	651.9	507.8 (Loss of I)	35	Qual
T3-13C6 (IS)	657.9	611.9	25	IS
T4 (Unlabeled)	777.8	731.7	28	Quant
T4-13C6 (IS)	783.8	737.7	28	IS

Visualizations

Diagram 1: Thyroid Hormone Metabolic Cascade & Isotope Tracking

This diagram illustrates the deiodination pathway.^[1] The ¹³C6 label (on the tyrosine ring) remains stable throughout the metabolic conversion from T4 to T3 to T2, allowing the IS to track specific metabolites if cross-talk occurs.

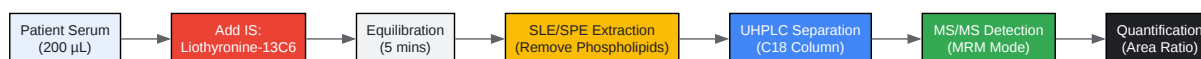


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Caption: Metabolic deiodination pathway of Thyroxine (T4) to Thyronine (T0). The 13C6 label on the inner tyrosine ring is retained across all metabolites.

Diagram 2: LC-MS/MS Quantification Workflow

A self-validating workflow for serum analysis using **L-Thyronine-13C6** internal standards.



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Caption: Standardized LC-MS/MS workflow for thyroid hormone analysis using Isotope Dilution Mass Spectrometry (IDMS).

References

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